

An In-depth Technical Guide to the Physical Properties of 4-Ethenylbenzaldehyde

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Compound of Interest

Compound Name: 4-Vinylbenzaldehyde

Cat. No.: B157712

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Introduction

4-Ethenylbenzaldehyde, also known as **4-vinylbenzaldehyde** or p-formylstyrene, is an organic compound featuring both an aldehyde and a vinyl functional group attached to a benzene ring. [1][2] This unique bifunctionality makes it a valuable intermediate and building block in organic synthesis, particularly in the production of polymers, resins, and specialized chemicals.[1][2] Its reactivity in polymerization is attributed to the vinyl group, while the aldehyde group allows for a wide range of chemical transformations such as condensation, reduction, and oxidation reactions.[1][3] An understanding of its physical properties is paramount for its effective handling, storage, and application in research and development.

This guide provides a comprehensive overview of the core physical properties of 4-ethenylbenzaldehyde, supported by experimental data and methodologies.

Core Physical and Chemical Properties

4-Ethenylbenzaldehyde is typically a colorless to pale yellow liquid with a distinct aromatic, almond-like odor.[1][2][3] The presence of the polar carbonyl group (C=O) results in significant dipole-dipole interactions between molecules, influencing properties like boiling point and solubility.[4][5]

Quantitative Data Summary

The following table summarizes the key quantitative physical properties of 4-ethenylbenzaldehyde.

Property	Value	Source(s)
Molecular Formula	C ₉ H ₈ O	[6]
Molecular Weight	132.16 g/mol	[1][6]
Appearance	Colorless to pale yellow liquid	[1][2][7]
Boiling Point	238.6 ± 19.0 °C at 760 mmHg 92-93 °C at 14 Torr	[3][7]
Melting Point	129-131 °C (Note: This value from one source seems unusually high for a liquid at room temperature and may be anomalous)	[8]
Density	1.036 g/cm ³ at 25 °C	[3][7]
Refractive Index (n ²⁵ /D)	1.5960 - 1.608	[3]
Solubility	Limited solubility in water (0.69 g/L at 25 °C).[1][9] Soluble in organic solvents like ethanol and ether.[1]	[1][9]
Vapor Pressure	0.0 ± 0.5 mmHg at 25°C	
Flash Point	118.9 ± 7.7 °C	[3]
LogP (Octanol-Water)	2.12 - 2.15	[10]
CAS Number	1791-26-0	[1]

Experimental Protocols

The determination of the physical properties of a compound like 4-ethenylbenzaldehyde relies on established experimental techniques in chemistry. While specific laboratory reports for this

compound are not readily available in public literature, the following are detailed, generalized methodologies for key experiments.

Determination of Boiling Point

The boiling point is a critical indicator of a liquid's volatility and is influenced by the strength of intermolecular forces.

Methodology: Distillation

- Apparatus Setup: A standard simple distillation apparatus is assembled. This includes a round-bottom flask, a heating mantle, a distillation head with a thermometer, a condenser, and a receiving flask.
- Sample Preparation: A sample of 4-ethenylbenzaldehyde is placed in the round-bottom flask along with boiling chips to ensure smooth boiling.
- Heating: The sample is gently heated. The temperature is monitored closely as it begins to boil and vapors rise into the distillation head.
- Equilibrium Measurement: The boiling point is recorded as the temperature at which the vapor and liquid phases are in equilibrium. This is indicated by a stable temperature reading on the thermometer as the liquid condenses and collects in the receiving flask.
- Pressure Correction: The atmospheric pressure is recorded. If the distillation is performed at a pressure other than standard pressure (760 mmHg), the observed boiling point is corrected using a nomograph or the Clausius-Clapeyron equation. For vacuum distillation (e.g., at 14 Torr), the pressure is controlled and monitored with a manometer.

Determination of Density

Density is the mass per unit volume and is a fundamental physical property.

Methodology: Pycnometer Method

- Pycnometer Calibration: A pycnometer (a flask with a specific, accurately known volume) is cleaned, dried, and weighed empty (m_1).

- **Filling with Reference:** The pycnometer is filled with a reference liquid of known density, typically deionized water, at a specific temperature (e.g., 25 °C). It is then weighed again (m_2). The volume (V) of the pycnometer can be calculated from the mass of the water ($m_2 - m_1$) and its known density at that temperature.
- **Sample Measurement:** The pycnometer is emptied, cleaned, dried, and filled with 4-ethenylbenzaldehyde at the same temperature.
- **Final Weighing:** The pycnometer filled with the sample is weighed (m_3).
- **Calculation:** The density (ρ) of the 4-ethenylbenzaldehyde is calculated using the formula: $\rho = (m_3 - m_1) / V$

Determination of Refractive Index

The refractive index measures how light propagates through a substance and is a characteristic property used for identification and purity assessment.

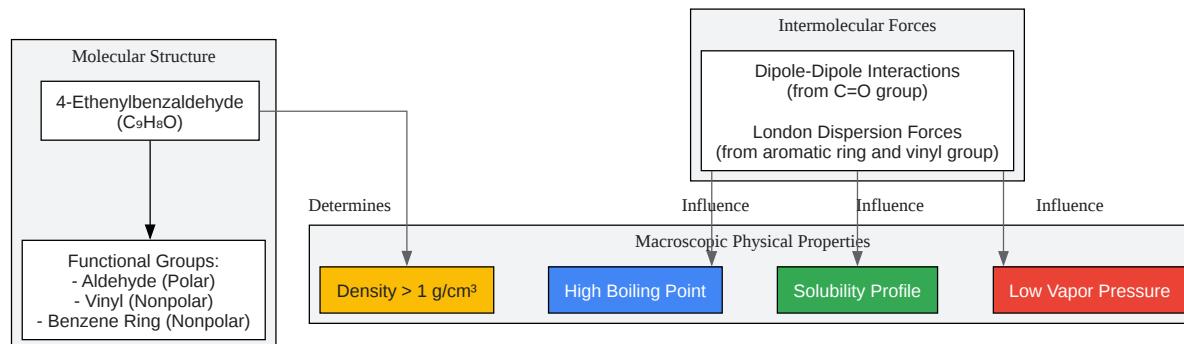
Methodology: Abbe Refractometer

- **Instrument Calibration:** The Abbe refractometer is calibrated using a standard liquid with a known refractive index, such as distilled water.
- **Sample Application:** A few drops of 4-ethenylbenzaldehyde are placed on the prism of the refractometer.
- **Measurement:** The prism is closed, and the light source is adjusted. The user looks through the eyepiece and adjusts the controls until the dividing line between the light and dark fields is sharp and centered on the crosshairs.
- **Reading:** The refractive index is read directly from the instrument's scale. The temperature is also recorded, as the refractive index is temperature-dependent.

Visualizations

Logical Relationships of Physical Properties

The physical properties of 4-ethenylbenzaldehyde are intrinsically linked to its molecular structure. The diagram below illustrates these relationships.

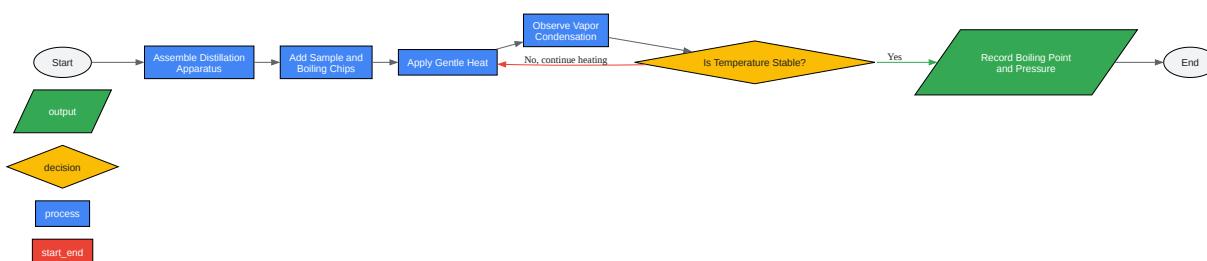


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Caption: Relationship between molecular structure and physical properties.

Experimental Workflow: Boiling Point Determination

The following diagram outlines the typical workflow for determining the boiling point of a liquid sample like 4-ethenylbenzaldehyde via distillation.



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Caption: Workflow for experimental boiling point determination.

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